

Personal protective equipment for handling Ethanimidothioic acid, methyl ester (9CI)

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Compound of Interest

Compound Name: Ethanimidothioic acid, methyl
ester (9CI)

Cat. No.: B102301

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Essential Safety and Handling Guide for Methomyl

Chemical Identification: Ethanimidothioic acid, N-[[[(methylamino)carbonyl]oxy]-, methyl ester, commonly known as Methomyl, is a chemical compound with the CAS number 16752-77-5.^[1]^[2] It is crucial to recognize that Methomyl is a highly hazardous substance, classified as fatal if swallowed or inhaled.^[2] This guide provides essential safety protocols and logistical plans for researchers, scientists, and drug development professionals to ensure safe handling and disposal.

Personal Protective Equipment (PPE)

When handling Methomyl, a comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required protective equipment.

Body Part	Required PPE	Specifications
Respiratory	Respiratory protective device	Required, especially where dust or aerosols may be generated. [2]
Eyes	Safety glasses	As a minimum precaution. [3]
Hands	Protective gloves	Chemical impermeable gloves are necessary to prevent skin contact. [4]
Body	Protective clothing	To be worn as needed to prevent skin contamination.
General	Eyewash stations and safety showers	Must be in close proximity to the workstation. [5]

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of Methomyl exposure.

Exposure Route	First Aid Measures
Inhalation	Fatal if inhaled.[2] Immediately move the exposed person to fresh air. If breathing is irregular or has stopped, provide artificial respiration. Seek immediate medical attention. [2] Remove breathing apparatus only after contaminated clothing has been completely removed.[2]
Ingestion	Fatal if swallowed.[2] Do not induce vomiting.[6] Clean mouth with water and drink plenty of water afterwards.[5] Seek immediate medical attention.[5]
Skin Contact	May cause skin irritation.[3][5] Immediately wash off with plenty of soap and water for at least 15 minutes.[5] Remove any contaminated clothing.[2][3] If skin irritation persists, consult a physician.[5]
Eye Contact	May cause eye irritation.[3][5] Rinse cautiously with water for several minutes.[3][5] If present, remove contact lenses if it is easy to do so and continue rinsing.[3][5] If eye irritation persists, seek medical advice.[3]

Handling, Storage, and Disposal

Proper operational and disposal plans are essential for the safe management of Methomyl.

Handling:

- Ensure good ventilation or exhaustion at the workplace.[3]
- Avoid the formation of dust and aerosols.[3][5]
- Do not get in eyes, on skin, or on clothing.[5]

- Wash hands and any exposed skin thoroughly after handling.[5]

Storage:

- Keep containers tightly closed in a dry and well-ventilated place.[5]
- For product quality maintenance, keep refrigerated.[5]
- Store away from strong oxidizing agents.[5]

Spill and Waste Disposal:

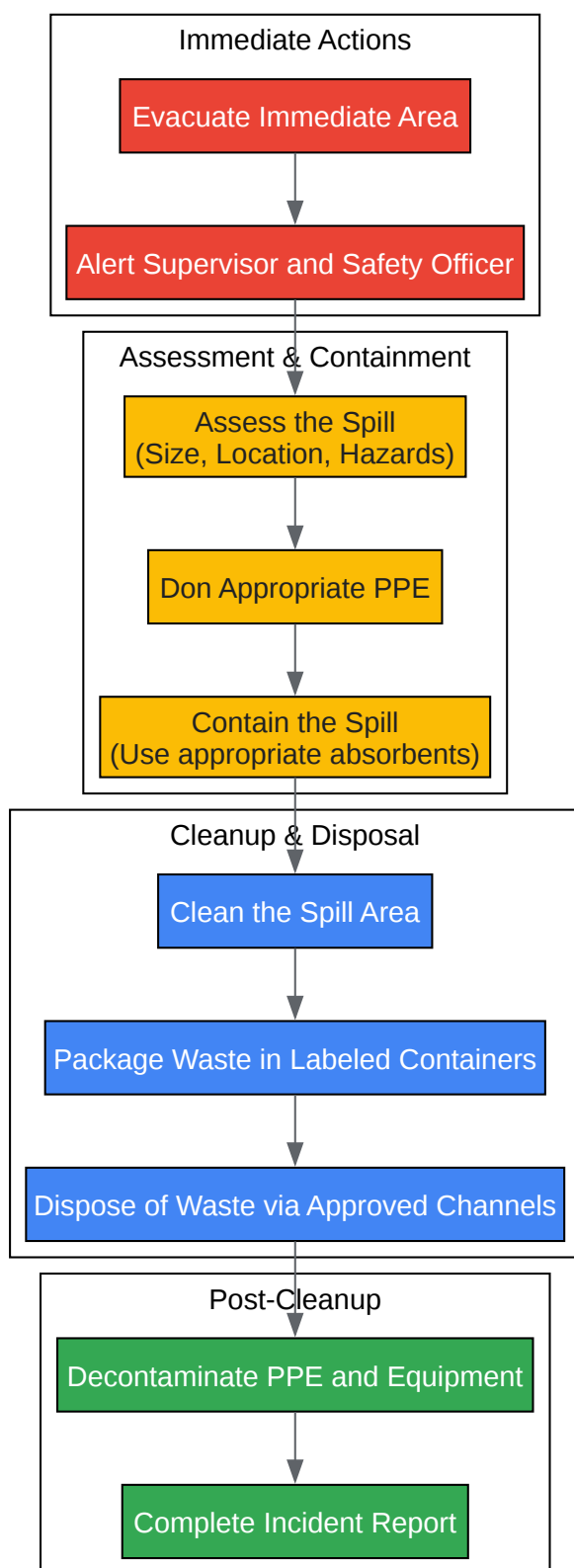
- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[3]
- Prevent the substance from entering drains, surface water, and ground water.[7][8]
- Collect spilled material and place it in suitable, closed containers for disposal.[4]
- Contaminated packaging should be handled in the same manner as the substance itself.[7][8]
- Dispose of contents and containers at an approved waste disposal plant in accordance with local regulations.[5]

Chemical and Physical Properties

Property	Value
Molecular Formula	C5H10N2O2S[1]
Molecular Weight	162.21 g/mol [1]
Physical State	Solid[2]
Flammability	Product is not flammable.[2]

Emergency Workflow for a Chemical Spill

The following diagram outlines the procedural steps for responding to a Methomyl spill.



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Caption: Workflow for managing a Methomyl chemical spill.

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